

A Technical Guide to the History, Synthesis, and Properties of Hexanitrobenzene (HNB)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hexanitrobenzene

Cat. No.: B172732

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

Hexanitrobenzene (HNB) is a powerful high-density explosive and a fascinating molecule within the field of energetic materials.^[1] Its structure is characterized by a central benzene ring where all six hydrogen atoms are substituted with nitro groups (-NO₂), leading to the chemical formula C₆N₆O₁₂.^{[1][2]} This complete nitration results in exceptional explosive power, placing it among the most energetic organic explosives known.^[3] However, its synthesis is challenging, and the final compound exhibits sensitivities that have limited its practical application.^{[3][4]} This guide provides an in-depth review of the history, discovery, experimental synthesis, and physicochemical properties of **Hexanitrobenzene**.

History and Discovery

The concept of **Hexanitrobenzene** has been of interest since the development of nitroaromatic explosives like Trinitrotoluene (TNT).^{[5][6]} However, the direct and complete nitration of benzene to HNB is considered practically impossible because the electron-withdrawing nature of nitro groups deactivates the aromatic ring, hindering further electrophilic substitution.^{[1][7]}

A synthetic route was first proposed in Germany during World War II, intended for semi-industrial scale manufacturing.^{[1][7][8]} This method involved a multi-step process starting from 1,3,5-trinitrobenzene (TNB).^[9] Despite this early theoretical groundwork, the first successful, verifiable synthesis of **Hexanitrobenzene** was not reported until decades later.^[3] The primary

challenge remained the development of a synthetic pathway that could overcome the high deactivation of the benzene ring by multiple nitro groups. The breakthrough came with methods that did not rely on direct nitration of a heavily nitrated benzene core, but rather the transformation of a different functional group, the amino group, into a nitro group on an already penta-nitrated ring.^{[1][2][7][8]}

Physicochemical and Explosive Properties

Hexanitrobenzene is a yellow or brown crystalline solid.^{[1][8]} Its high density and oxygen balance contribute to its formidable explosive characteristics. Although it is a benchmark for high-energy materials, it is noted for its moderate sensitivity to light and instability in moist air, which are significant drawbacks for practical use.^{[1][3][8]}

Quantitative Data Summary

The key properties of **Hexanitrobenzene** are summarized in the table below for easy comparison.

Property	Value	Citations
Chemical Formula	C ₆ N ₆ O ₁₂	[1][2][8]
Molar Mass	348.10 g/mol	[1][10]
Appearance	Yellow or brown powdered crystals	[1][7][8]
Density	1.985 g/cm ³	[1][8]
Crystal Density	2.01 g/cm ³	[1][8]
Melting Point	256 to 264 °C (decomposes)	[1][7][8]
Detonation Velocity	9,340 m/s	[1][8][11]
Relative Effectiveness (RE)	1.80	[1][7][11]
Chapman-Jouget Pressure	43 GPa	[1][8]
Heat of Formation	17.48 kJ/mol	[8]
Shock Sensitivity	None	[1][7][8]
Friction Sensitivity	None	[1][7][8]

Synthesis of Hexanitrobenzene

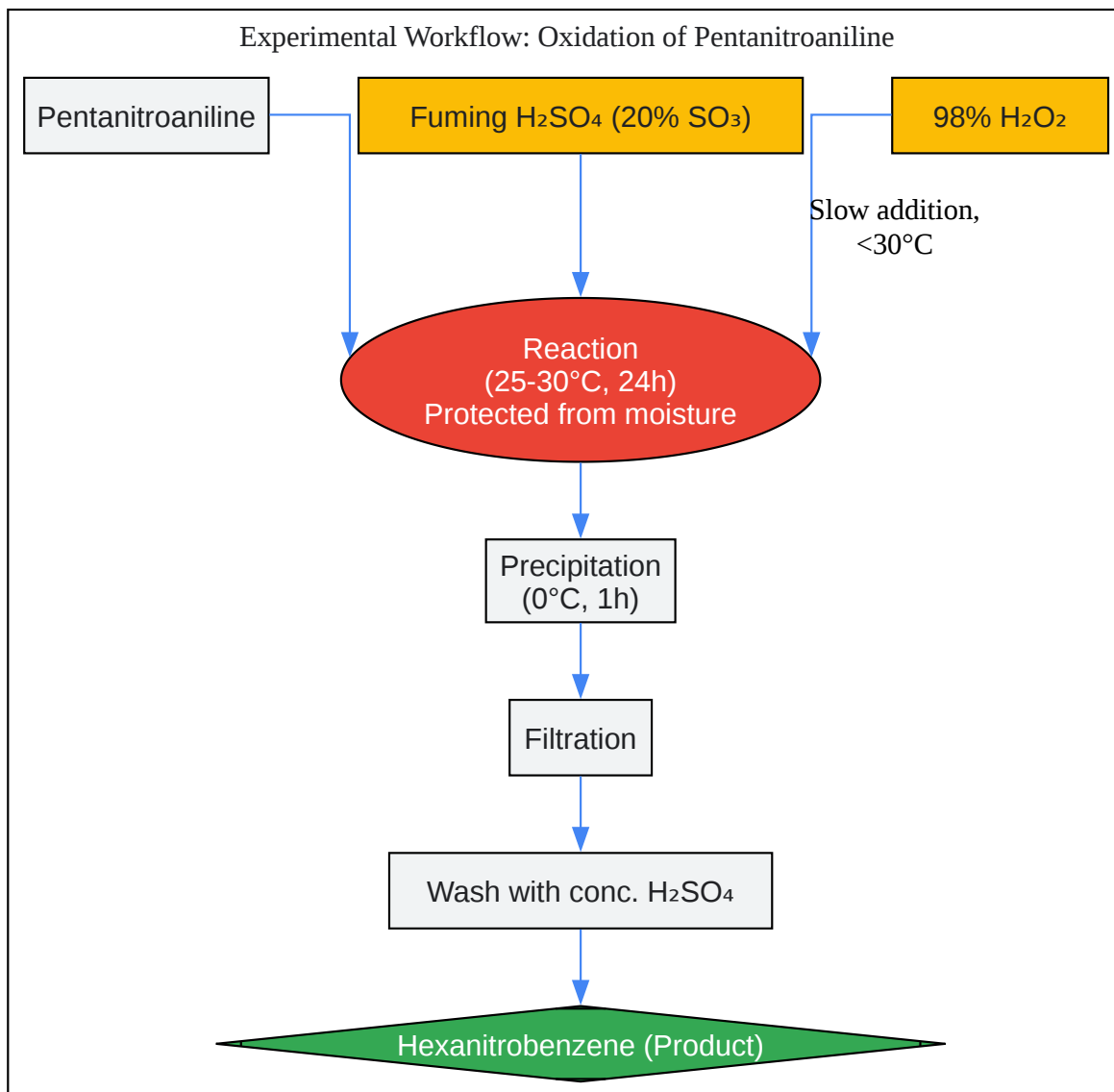
The synthesis of HNB is a complex and hazardous process that requires specialized equipment and handling of dangerous reagents. Several pathways have been developed, with the most common modern method involving the oxidation of pentanitroaniline.

Primary Synthesis: Oxidation of Pentanitroaniline

The most widely cited method for preparing HNB is the oxidation of the amine group of pentanitroaniline.[1][2][7][8] This process utilizes a powerful oxidizing agent in a strong acid medium.

The following protocol is adapted from U.S. Patent 4,262,148.[5]

- Dissolution: Dissolve 1.0 g of pentanitroaniline in 50 mL of fuming sulfuric acid (containing 20% free SO₃).[\[5\]](#)
- Cooling: Cool the resulting solution to 5°C in an ice bath.[\[5\]](#)
- Oxidant Addition: Slowly add 5 mL of 98% hydrogen peroxide (H₂O₂) to the solution. The temperature must be carefully controlled and kept below 30°C during this exothermic addition.[\[5\]](#)
- Reaction: Stir the solution at a constant temperature of 25-30°C for 24 hours. The reaction vessel must be protected from atmospheric moisture with a drying tube.[\[4\]](#)[\[5\]](#)
- Precipitation: After 24 hours, cool the reaction mixture to 0°C for 1 hour to precipitate the product.[\[5\]](#)
- Filtration: Collect the precipitated **Hexanitrobenzene** by filtration through a sintered glass funnel.[\[5\]](#)
- Washing: Wash the crude product with concentrated sulfuric acid.[\[5\]](#)
- Extraction (Optional): Additional product can be recovered by extracting the filtrate with methylene chloride. Note: These extracts should be processed immediately and not stored.[\[5\]](#)
- Purification: The final product can be purified by careful sublimation under moisture-free conditions.[\[4\]](#)



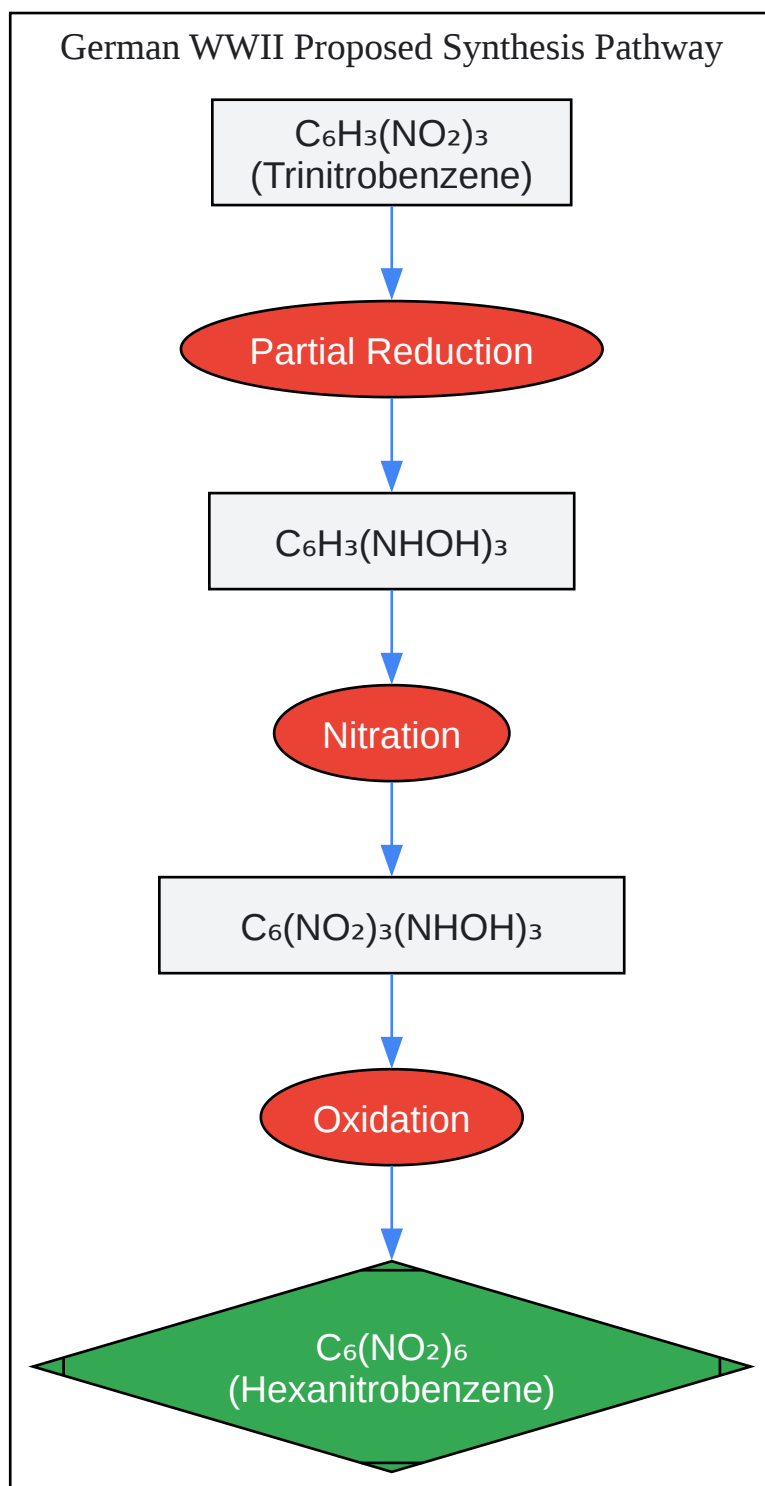
[Click to download full resolution via product page](#)

Workflow for the synthesis of HNB from Pentanitroaniline.

Alternative Historical Synthesis Routes

Other, more complex synthesis pathways have been described, reflecting the historical challenges in producing HNB.

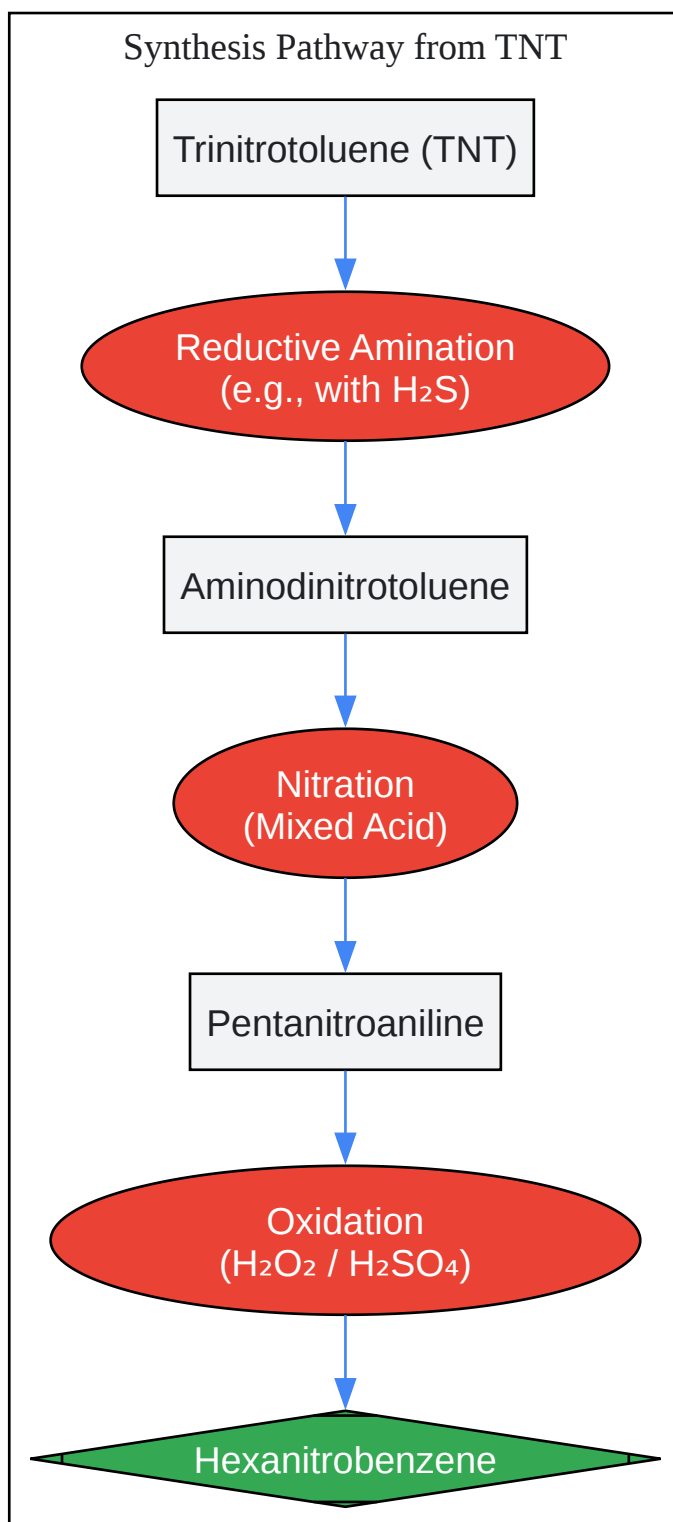
This route starts with 1,3,5-trinitrobenzene (TNB) and proceeds through a series of reduction, nitration, and oxidation steps.^{[1][2][7]}



[Click to download full resolution via product page](#)

Proposed multi-step synthesis of HNB during WWII.

Another multi-step process begins with the common military explosive Trinitrotoluene (TNT).^[4]



[Click to download full resolution via product page](#)

Logical relationship for the synthesis of HNB starting from TNT.

Applications and Limitations

Despite its impressive energetic properties, HNB has not been used in any production explosives.[1][8] This is primarily due to its aforementioned sensitivity to light and moisture, which leads to poor storage stability and handling safety concerns.[1][4][9] Its hygroscopic nature can result in hydrolysis to compounds like pentanitrophenol.[9]

However, HNB has found niche applications. It is used as a precursor chemical in one of the production methods for 1,3,5-triamino-2,4,6-trinitrobenzene (TATB), another important and highly stable explosive.[1][7][8] Additionally, HNB has been used experimentally as a gas source for explosively pumped gas dynamic lasers.[1][7] For this application, its explosion products (CO_2 and N_2) are a simple mixture ideal for simulating gas dynamic processes.[1][7]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Hexanitrobenzene - Wikipedia [en.wikipedia.org]
- 2. Hexanitrobenzene - Wikiwand [wikiwand.com]
- 3. Full-nitro-nitroamino cooperative action: Climbing the energy peak of benzenes with enhanced chemical stability - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Hexanitrobenzene [Archive] - The Explosives and Weapons Forum [a.osmarks.net]
- 5. US4262148A - Synthesis of hexanitrobenzene - Google Patents [patents.google.com]
- 6. TNT - Wikipedia [en.wikipedia.org]
- 7. en-academic.com [en-academic.com]
- 8. Hexanitrobenzene [chemeurope.com]
- 9. Nitroaromatic Compounds, from Synthesis to Biodegradation - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Hexanitrobenzene | $\text{C}_6\text{N}_6\text{O}_{12}$ | CID 12488953 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. TNT equivalent - Wikipedia [en.wikipedia.org]

- To cite this document: BenchChem. [A Technical Guide to the History, Synthesis, and Properties of Hexanitrobenzene (HNB)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b172732#history-and-discovery-of-hexanitrobenzene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com